Application Note: Regioselective Functionalization of 3,5-Dibromo-4-fluoropyridine

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Compound of Interest	
Compound Name:	*3,5-Dibromo-4-fluoropyridine*
CAS No.:	*1214384-54-9*
Cat. No.:	*B1378402*

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, Lithiation, and Cross-Coupling

Executive Summary

3,5-Dibromo-4-fluoropyridine (DBFP) is a high-value scaffold for drug discovery due to its dense functionalization potential. It offers three distinct vectors for diversification:

- C4-Position: Highly activated for Nucleophilic Aromatic Substitution (

) due to the inductive effects of the ring nitrogen and flanking bromines.
- C3/C5-Positions: Sites for transition-metal catalyzed cross-coupling (Suzuki, Sonogashira, Buchwald-Hartwig).
- C2/C6-Positions: Accessible via directed ortho-lithiation (DoM), though prone to "Halogen Dance" (HD) rearrangements if not strictly controlled.

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This guide provides validated protocols to selectively access each position, ensuring high yield and regiocontrol.

Reactivity Landscape & Logic

The reactivity of DBFP is governed by the interplay between the electron-deficient pyridine core and the specific activating nature of its halogens.

Reactivity Map (Graphviz)

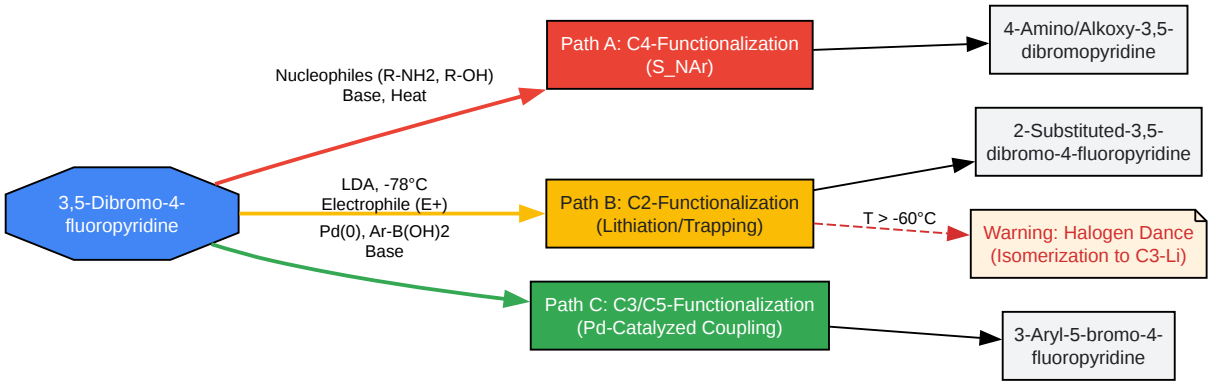

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Figure 1: Divergent reactivity pathways. Note the critical temperature dependence for Path B to avoid Halogen Dance.

Detailed Experimental Protocols

Protocol A: Regioselective C4-Substitution ( )

Objective: Displacement of the C4-fluorine atom with amine or alkoxide nucleophiles.
Mechanism: The C4 position is the most electrophilic site. The fluoride is an excellent leaving group in

due to the high energy of the C-F bond being offset by the stability of the Meisenheimer intermediate.

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Materials:

- Substrate: **3,5-Dibromo-4-fluoropyridine** (1.0 equiv)
- Nucleophile: Morpholine (1.2 equiv) [Representative amine]
- Base:

  (2.0 equiv) or

  (1.5 equiv)
- Solvent: Acetonitrile (MeCN) or DMSO (for less reactive nucleophiles)

Procedure:

- Setup: To a 25 mL round-bottom flask equipped with a magnetic stir bar, add **3,5-dibromo-4-fluoropyridine** (255 mg, 1.0 mmol) and MeCN (5 mL).
- Addition: Add

  (276 mg, 2.0 mmol) followed by morpholine (105 µL, 1.2 mmol).
- Reaction: Heat the mixture to 60–80 °C under

  atmosphere. Monitor by TLC/LCMS.
  - Note: Reaction is typically complete within 2–4 hours.
- Workup: Cool to room temperature (RT). Dilute with EtOAc (20 mL) and wash with water (2 x 10 mL) and brine (10 mL).
- Purification: Dry organic layer over

  , concentrate, and purify via silica gel chromatography (Hex/EtOAc gradient).

Expert Insight:

- Chemoselectivity: The C-Br bonds remain intact under these conditions. The C4-F bond is significantly more reactive (

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) than the C3/C5-Br bonds toward nucleophiles.

- O-Nucleophiles: For alcohols, use NaH (1.1 equiv) in THF at 0 °C to generate the alkoxide before adding the pyridine.

Protocol B: C2-Functionalization via Directed Lithiation

Objective: Introduction of electrophiles (I, CHO, SiMe3) at the C2 position. Mechanism: Directed ortho-metalation (DoM). The ring nitrogen and C3-Br direct the base to the C2 proton. Critical Warning: This species is prone to Halogen Dance (HD). If the temperature rises above -60 °C, the C3-Br can migrate to C2, shifting the lithium to C3 (thermodynamic sink).

Materials:

- Substrate: **3,5-Dibromo-4-fluoropyridine** (1.0 equiv)
- Base: Lithium Diisopropylamide (LDA) (1.1 equiv, fresh)
- Electrophile: DMF (1.5 equiv) or

  (1.5 equiv)
- Solvent: Anhydrous THF

Procedure:

- Preparation: Flame-dry a 50 mL flask and cool to -78 °C under Argon. Add substrate (1.0 mmol) in THF (10 mL).
- Lithiation: Add LDA (1.1 mmol) dropwise over 5 minutes via syringe pump.
  - Crucial: Maintain internal temperature < -75 °C.[1]
- Incubation: Stir at -78 °C for exactly 30 minutes. Do not extend this time unnecessarily to minimize HD risk.
- Trapping: Add the electrophile (e.g., neat DMF, 116 µL) rapidly in one portion.
- Quench: Stir at -78 °C for 15 mins, then allow to warm to 0 °C. Quench with sat.

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(5 mL).

- Workup: Extract with

  , dry, and concentrate.

Troubleshooting:

- Scrambled Products? If you observe 2,3,5-tribromo-4-fluoropyridine, the Halogen Dance occurred. Lower temperature or reduce lithiation time.[2]
- Low Yield? Ensure THF is strictly anhydrous; traces of water kill the lithio-species instantly.

Protocol C: Regioselective Suzuki-Miyaura Coupling

Objective: Mono-arylation at C3 (or C5). Mechanism: Pd(0) oxidative addition occurs at the C-Br bond. Since C3 and C5 are chemically equivalent, statistical mixtures (mono- vs bis-) are the main challenge.

Materials:

- Substrate: **3,5-Dibromo-4-fluoropyridine** (1.0 equiv)
- Boronic Acid: Phenylboronic acid (1.0 equiv)
- Catalyst:

  (5 mol%) or

  (for sterically hindered acids)
- Base:

  (2M aq, 3.0 equiv)
- Solvent: 1,4-Dioxane (0.1 M concentration)

Procedure:

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- Degassing: Combine substrate, boronic acid, and solvent in a reaction vial. Sparge with Argon for 10 mins.
- Catalyst Addition: Add Pd catalyst and aqueous base. Seal the vial.
- Reaction: Heat to 80 °C for 4–12 hours.
  - Control: Monitor conversion closely. Stop reaction at ~80-90% conversion of starting material to maximize mono-product yield over bis-product.
- Workup: Filter through Celite, dilute with EtOAc, wash with water.
- Purification: Careful column chromatography is required to separate Starting Material (

  ~0.6), Mono-product (

  ~0.4), and Bis-product (

  ~0.3).

Data Summary Table: Optimization of Mono-Coupling

Parameter	Condition A (Recommended)	Condition B (Aggressive)	Outcome A	Outcome B
Stoichiometry	1.0 equiv	2.5 equiv	Mono-major	Bis-major
Catalyst		/ XPhos	Slower, Selective	Fast, Non-selective
Temp	80 °C	110 °C (Microwave)	Controlled	Scrambling risk

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  - Title: Nucleophilic Aromatic Substitution of Unactiv

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